

4-Nitro-3-(octanoyloxy)benzoic acid solubility in DMSO and ethanol

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Compound of Interest

Compound Name: 4-Nitro-3-(octanoyloxy)benzoic acid

Cat. No.: B124869

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An In-depth Technical Guide to the Solubility of **4-Nitro-3-(octanoyloxy)benzoic acid** in DMSO and Ethanol

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Nitro-3-(octanoyloxy)benzoic acid** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and ethanol. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Core Concepts in Solubility

Solubility is a critical physicochemical parameter in drug discovery and development, influencing formulation, bioavailability, and efficacy. It is defined as the maximum concentration of a solute that can dissolve in a solvent to form a stable, homogeneous solution at a specific temperature and pressure. For a compound like **4-Nitro-3-(octanoyloxy)benzoic acid**, understanding its solubility in solvents such as DMSO and ethanol is fundamental for preparing stock solutions for in vitro and in vivo assays.

The structure of **4-Nitro-3-(octanoyloxy)benzoic acid** features a benzoic acid framework with a nitro group and an octanoyloxy substituent.^[1] The octanoyloxy group introduces hydrophobicity, while the nitro group and carboxylic acid function contribute to its polarity and potential for hydrogen bonding.^[1] This combination of functional groups results in moderate solubility in organic solvents.^[1]

Quantitative Solubility Data

The solubility of **4-Nitro-3-(octanoyloxy)benzoic acid** has been determined in both DMSO and ethanol. The quantitative data is summarized in the table below.

Solvent	Solubility	Storage Conditions for Solutions
Dimethyl Sulfoxide (DMSO)	Up to 25 mg/mL ^{[2][3][4]}	Solutions may be stored at -20°C for up to 3 months ^{[2][5]}
Ethanol	Up to 25 mg/mL ^{[2][3][4]}	Solutions may be stored at -20°C for up to 3 months ^{[2][5]}

Experimental Protocols for Solubility Determination

While specific experimental data for the solubility determination of **4-Nitro-3-(octanoyloxy)benzoic acid** is not publicly detailed, the following are standard methodologies widely used in the pharmaceutical and chemical industries to ascertain the solubility of a compound.

Equilibrium Shake-Flask Method

This is the gold standard method for determining thermodynamic solubility.

Protocol:

- Preparation: Add an excess amount of **4-Nitro-3-(octanoyloxy)benzoic acid** to a known volume of the selected solvent (DMSO or ethanol) in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation: Separate the undissolved solid from the solution by centrifugation or filtration.
- Quantification: Analyze the concentration of the dissolved compound in the clear supernatant/filtrate using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

- Calculation: The determined concentration represents the equilibrium solubility of the compound in the specific solvent at that temperature.

Kinetic Solubility Method (High-Throughput Screening)

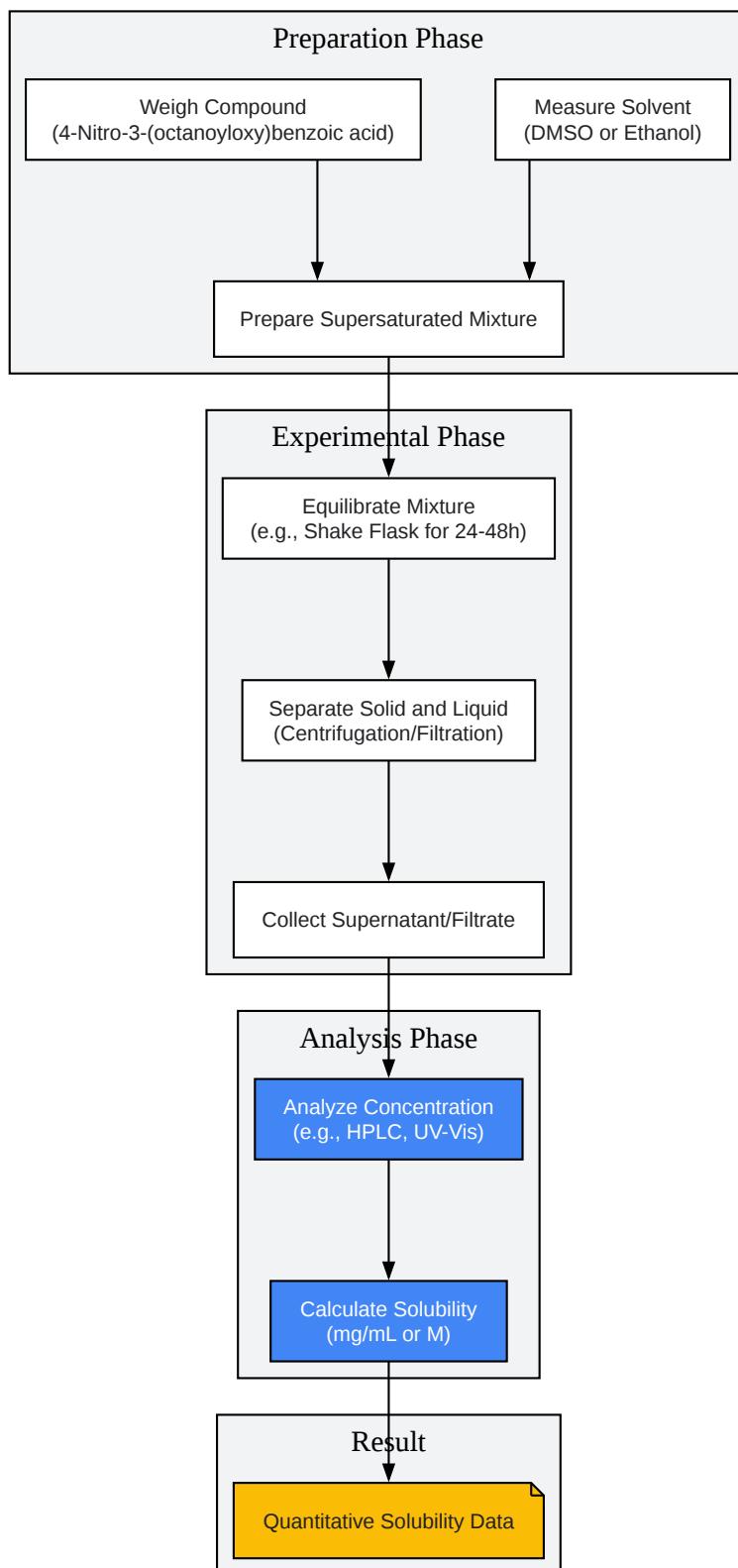
This method is often used in early drug discovery for a rapid assessment of solubility.

Protocol:

- Stock Solution Preparation: Prepare a high-concentration stock solution of **4-Nitro-3-(octanoyloxy)benzoic acid** in 100% DMSO.
- Serial Dilution: Add the DMSO stock solution to an aqueous buffer or the target solvent (in this case, ethanol could be the co-solvent with an aqueous buffer) in a multi-well plate.
- Precipitation Detection: The formation of a precipitate is monitored over a short period (e.g., 1-2 hours) using methods like turbidimetry (nephelometry), which measures the cloudiness of the solution.
- Solubility Estimation: The kinetic solubility is defined as the highest concentration at which no precipitation is observed.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of a chemical compound.

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Caption: A conceptual workflow for the experimental determination of solubility.

Factors Influencing Solubility

Several factors can influence the solubility of **4-Nitro-3-(octanoyloxy)benzoic acid**:

- Temperature: Generally, solubility increases with temperature, although there are exceptions.
- pH (in aqueous solutions): As a carboxylic acid, the solubility of this compound in aqueous media will be highly dependent on the pH. Deprotonation at higher pH will increase its aqueous solubility.
- Purity of the Compound: Impurities can affect the measured solubility.
- Polymorphism: Different crystalline forms of the compound can exhibit different solubilities.

Conclusion

4-Nitro-3-(octanoyloxy)benzoic acid is soluble in both DMSO and ethanol up to a concentration of 25 mg/mL.^{[2][3][4]} This makes these solvents suitable for preparing stock solutions for various research applications. For precise solubility determination, standardized methods such as the shake-flask protocol are recommended. The provided information serves as a foundational guide for researchers working with this compound.

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